

Technical Guide: **tert-Butyl 3-aminoindoline-1-carboxylate**

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *tert-Butyl 3-aminoindoline-1-carboxylate*

Cat. No.: B592243

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **tert-butyl 3-aminoindoline-1-carboxylate**, a key intermediate in medicinal chemistry. This document outlines its physicochemical properties, provides a representative synthetic protocol, and discusses its application in the development of novel therapeutics.

Core Compound Data

tert-Butyl 3-aminoindoline-1-carboxylate is a versatile bifunctional molecule featuring a protected indoline core. The presence of a Boc-protecting group on the indoline nitrogen and a primary amine at the 3-position makes it a valuable scaffold for introducing structural diversity in drug discovery programs.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂	PubChem
Molecular Weight	234.30 g/mol	PubChem
CAS Number	936829-23-1	Appretech
Appearance	Off-white to light yellow solid	Echemi
Boiling Point	374.9 ± 41.0 °C at 760 mmHg	Echemi
Density	1.177 ± 0.06 g/cm ³	Echemi

Synthesis and Experimental Protocol

The synthesis of **tert-butyl 3-aminoindoline-1-carboxylate** can be achieved through a multi-step process, typically involving the reduction of an appropriate nitro- or azido-substituted indole precursor followed by protection of the indoline nitrogen. Below is a representative experimental protocol adapted from methodologies for similar compounds.

Representative Synthesis of **tert-Butyl 3-aminoindoline-1-carboxylate**

This protocol outlines a general approach for the reduction of a protected 3-nitroindole intermediate.

Materials:

- tert-Butyl 3-nitro-1H-indole-1-carboxylate
- Palladium on carbon (10% Pd/C)
- Methanol (MeOH)
- Ethyl acetate (EtOAc)
- Diatomaceous earth (e.g., Celite®)
- Hydrogen gas (H₂) supply

- Round-bottom flask
- Magnetic stirrer and stir bar
- Hydrogenation apparatus (e.g., balloon or Parr hydrogenator)
- Filtration apparatus (e.g., Büchner funnel)
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve tert-butyl 3-nitro-1H-indole-1-carboxylate in methanol.
- Catalyst Addition: Carefully add 10% palladium on carbon to the solution under an inert atmosphere.
- Hydrogenation: Secure the flask to the hydrogenation apparatus. Evacuate the flask and backfill with hydrogen gas. This process should be repeated three times to ensure an inert atmosphere. The reaction mixture is then stirred vigorously under a hydrogen atmosphere (typically balloon pressure) at room temperature.
- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting material is consumed.
- Work-up: Upon completion, the hydrogen supply is removed, and the reaction mixture is carefully filtered through a pad of diatomaceous earth to remove the palladium catalyst. The filter cake is washed with methanol or ethyl acetate to ensure complete recovery of the product.
- Purification: The filtrate is concentrated under reduced pressure using a rotary evaporator to yield the crude product. Further purification can be achieved by column chromatography on silica gel if necessary.

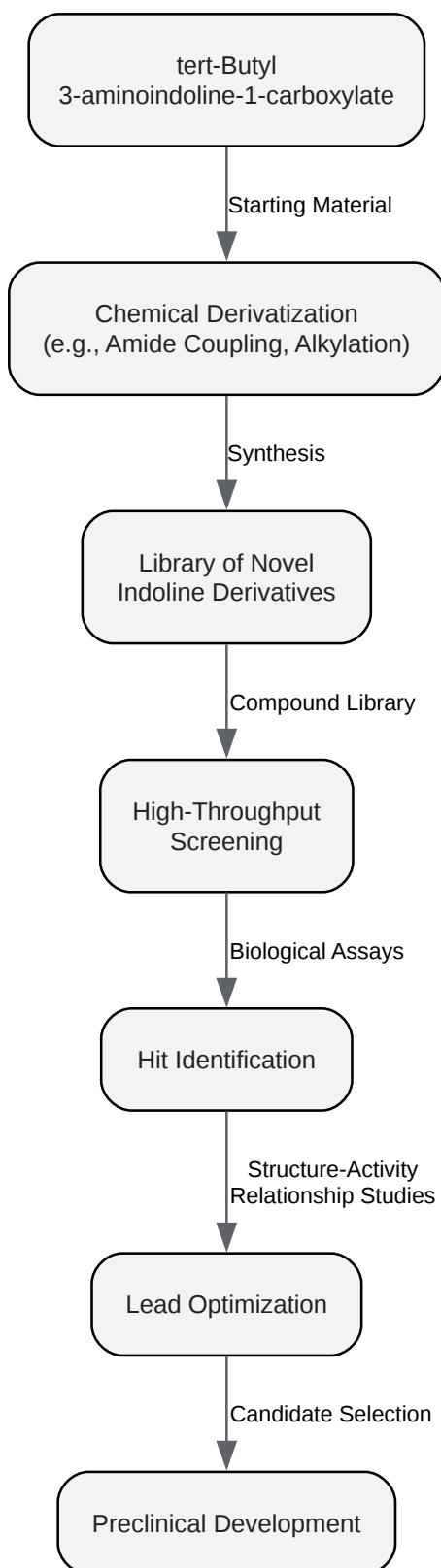
Applications in Drug Discovery

tert-Butyl 3-aminoindoline-1-carboxylate serves as a crucial building block for the synthesis of a wide range of biologically active molecules. Its structural motif is found in compounds targeting various diseases. The indoline scaffold is a privileged structure in medicinal chemistry, and the amino group at the 3-position provides a convenient handle for further chemical modifications.

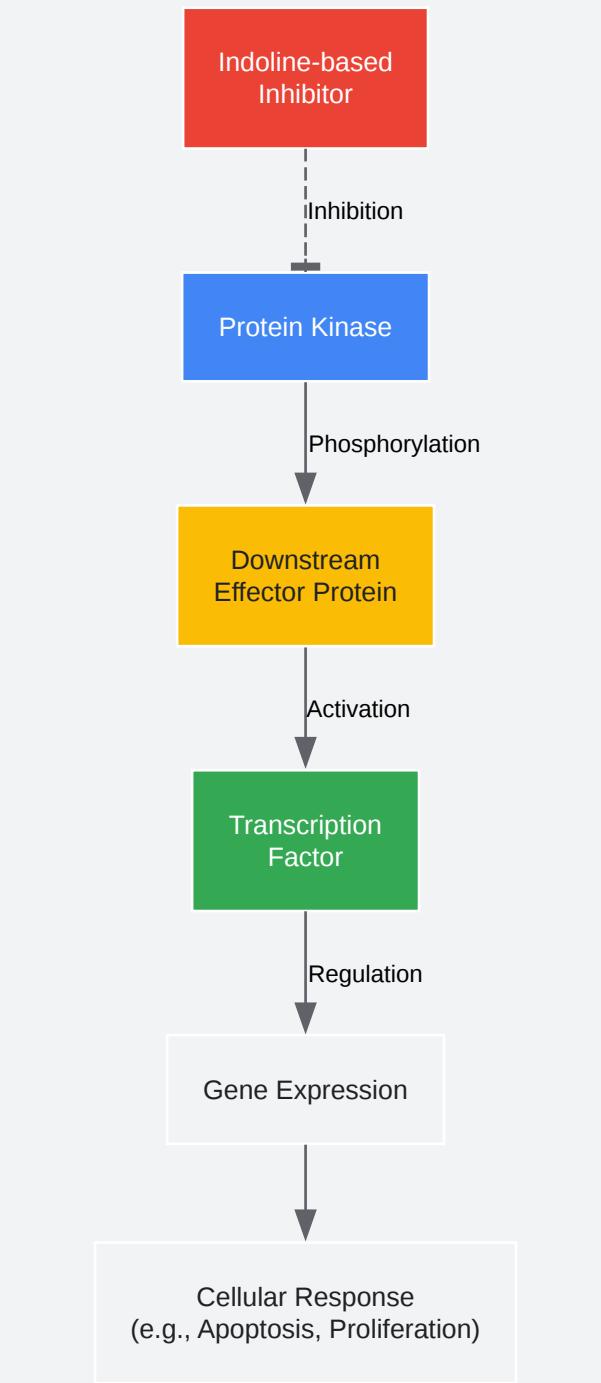
This compound is particularly valuable in the development of therapeutics for:

- Neurological Disorders: The indoline core is structurally related to neurotransmitters, making it a suitable scaffold for designing molecules that can interact with receptors and enzymes in the central nervous system.[1]
- Oncology: Indole derivatives have shown promise in the development of novel anti-cancer agents by targeting various signaling pathways involved in cancer progression.[1]

The general workflow for utilizing this compound in a drug discovery program is outlined below.



Generalized Kinase Signaling Pathway



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References

- 1. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Technical Guide: tert-Butyl 3-aminoindoline-1-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b592243#tert-butyl-3-aminoindoline-1-carboxylate-molecular-weight>

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